

An In-Depth Technical Guide to 2-Hydrazinyl-3-nitropyridine

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Compound of Interest

Compound Name: 2-Hydrazinyl-3-nitropyridine
hydrochloride

Cat. No.: B7985566

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This guide provides a comprehensive technical overview of 2-Hydrazinyl-3-nitropyridine, a key heterocyclic building block for professionals in chemical research and drug development. The content herein is structured to deliver not just procedural steps but also the underlying scientific rationale, ensuring a deep and applicable understanding of the compound's properties, synthesis, analysis, and safe handling.

Introduction: A Versatile Heterocyclic Synthon

2-Hydrazinyl-3-nitropyridine is a substituted pyridine derivative featuring a highly reactive hydrazinyl group at the 2-position and a strong electron-withdrawing nitro group at the 3-position.^[1] This specific arrangement of functional groups makes it a valuable and versatile intermediate in organic synthesis.^[1] The nucleophilic hydrazinyl moiety serves as a handle for constructing a variety of nitrogen-containing heterocycles, while the nitro group activates the pyridine ring for certain reactions and can be a precursor for an amino group.

This guide will cover the compound's core identification, physicochemical properties, a field-proven synthesis protocol, robust analytical characterization methods, and critical safety protocols essential for laboratory and scale-up operations. While the hydrochloride salt is often

utilized to improve solubility and stability, this guide will focus on the more extensively documented free base, 2-Hydrazinyl-3-nitropyridine (CAS No. 15367-16-5), from which the salt is derived.

Compound Identification and Physicochemical Properties

Correctly identifying a chemical is the foundation of all subsequent research. The key identifiers and properties of 2-Hydrazinyl-3-nitropyridine are summarized below.

Property	Value	Source(s)
Chemical Name	2-Hydrazinyl-3-nitropyridine	[1][2][3]
Synonyms	(3-Nitro-pyridin-2-yl)-hydrazine, 1-(3-Nitro-2-pyridyl)hydrazine	[1]
CAS Number	15367-16-5	[1][2][3]
Molecular Formula	C ₅ H ₆ N ₄ O ₂	[1][2][3]
Molecular Weight	154.13 g/mol	[2]
Appearance	Dark yellow to orange crystalline solid	[1][2]
Monoisotopic Mass	154.04907 Da	[4]
Predicted XlogP	0.8	[4]

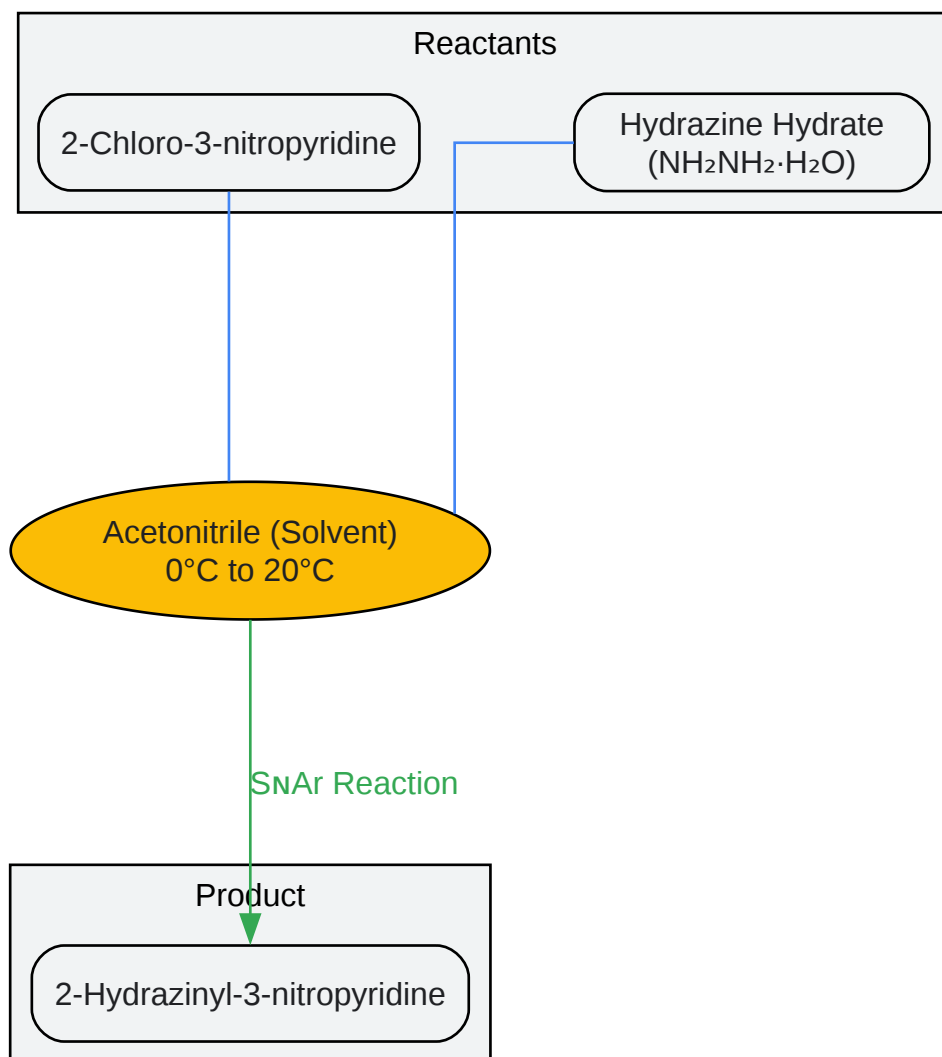
Table 1: Core Identifiers and Physicochemical Properties.

Synthesis and Purification: A Validated Protocol

The most common and efficient synthesis of 2-Hydrazinyl-3-nitropyridine involves the nucleophilic aromatic substitution (S_NAr) of a suitable 2-halopyridine precursor. The electron-withdrawing nitro group at the 3-position is critical for this reaction, as it activates the 2-position for nucleophilic attack by hydrazine.

Synthesis Pathway

The reaction proceeds by the displacement of a halide (typically chloride) from 2-chloro-3-nitropyridine with hydrazine hydrate.



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Caption: Synthesis via Nucleophilic Aromatic Substitution (SNAr).

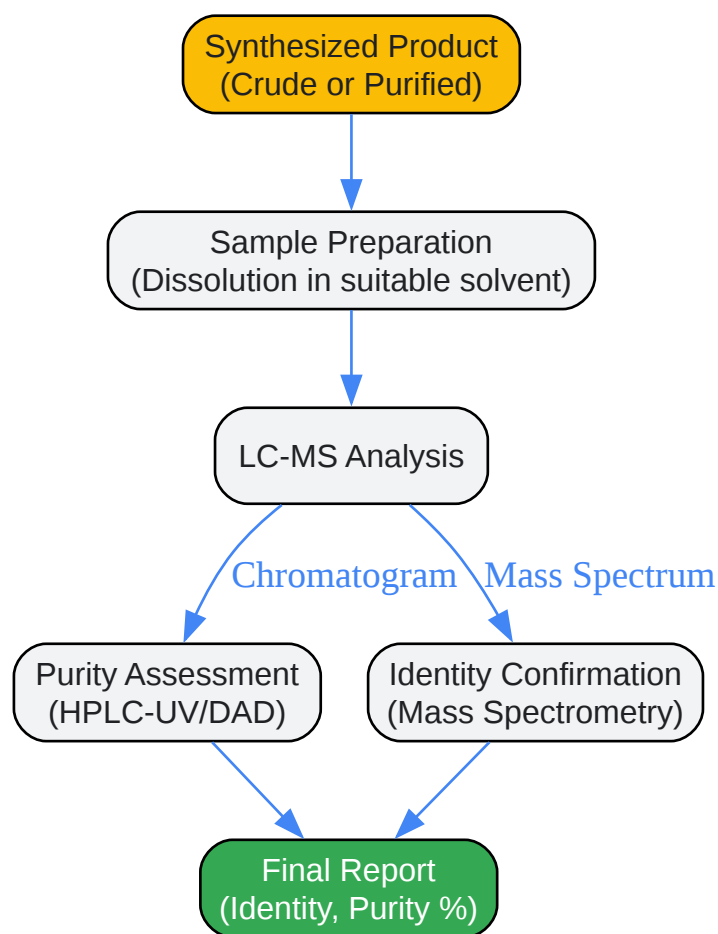
Step-by-Step Experimental Protocol

This protocol is adapted from a standard, high-yield procedure.^[2]

- **Vessel Preparation:** To a suitable reaction vessel equipped with a magnetic stirrer and nitrogen inlet, add 2-chloro-3-nitropyridine (50 g, 316 mmol) and acetonitrile (500 mL).
- **Cooling:** Cool the resulting solution to 0°C using an ice bath. This is a critical step to control the initial exotherm of the reaction upon addition of the nucleophile.
- **Reagent Addition:** Slowly add hydrazine hydrate (28 g, 474 mmol, 1.5 equivalents) to the cooled solution. The use of excess hydrazine ensures the complete consumption of the starting material.[5]
- **Reaction:** Allow the reaction mixture to warm to 20°C and stir for 20 hours under a nitrogen atmosphere. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up and Isolation:** Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent. This typically affords the product, 2-hydrazinyl-3-nitropyridine, as a yellow solid in high yield.[2]
- **Purification (if necessary):** While this reaction is often clean, if impurities are present, the product can be purified by recrystallization from a suitable solvent system, such as ethanol/water.

Analytical Characterization

Confirming the identity and purity of the synthesized compound is paramount. A multi-technique approach ensures a comprehensive and trustworthy characterization.



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Caption: Standard Analytical Workflow for Compound Verification.

- **High-Performance Liquid Chromatography (HPLC):** HPLC is the primary method for assessing the purity of the compound. A reversed-phase C18 column with a mobile phase of acetonitrile and water is typically effective. Purity is determined by the area percentage of the main product peak detected by a UV or Diode-Array Detector (DAD).
- **Mass Spectrometry (MS):** Mass spectrometry confirms the molecular weight of the compound. Using Electrospray Ionization (ESI) in positive mode, the compound will show a prominent ion peak corresponding to the protonated molecule $[M+H]^+$ at m/z 155.1.^{[2][4]}
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H and ^{13}C NMR spectroscopy can be used to definitively confirm the structure by showing the characteristic chemical shifts and coupling constants for the protons and carbons on the pyridine ring and the hydrazinyl group.

Applications in Research and Drug Development

2-Hydrazinyl-3-nitropyridine is not an end-product but a crucial starting point for more complex molecules. Its bifunctional nature allows for diverse synthetic transformations.

- Pharmaceutical Intermediates:** The compound is a building block in the synthesis of various active pharmaceutical ingredients (APIs).^{[1][3]} The hydrazinyl group is a precursor for forming pyrazoles, triazoles, and other heterocyclic rings that are common motifs in medicinal chemistry.
- Heterocyclic Synthesis:** The reactivity of the hydrazinyl group allows it to undergo condensation reactions with carbonyl compounds to form hydrazones, which can then be cyclized to generate a wide array of heterocyclic systems.^[1]
- Agrochemicals:** Similar to its role in pharmaceuticals, this molecule can serve as a precursor for developing advanced pesticides and herbicides.

Safety, Handling, and Storage

Due to the presence of the hydrazine and nitro functional groups, 2-Hydrazinyl-3-nitropyridine must be handled with care. The following information is synthesized from supplier safety data sheets (SDS).

Hazard Identification

Hazard Class	GHS Statement	Pictogram	Source
Acute Toxicity, Oral	H301: Toxic if swallowed	Skull and Crossbones	^[3]
Flammable Solid	H228: Flammable solid	Flame	^[3]
Skin Irritation	Causes skin irritation	Exclamation Mark	^[6]
Eye Irritation	Causes serious eye irritation	Exclamation Mark	^[6]

Table 2: GHS Hazard Summary.

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this compound in a well-ventilated fume hood to avoid inhalation of dust.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)
 - Skin Protection: Wear impermeable gloves (e.g., nitrile) and a lab coat. Avoid skin contact. [\[6\]](#)
 - Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH-approved respirator.[\[6\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[7\]](#)

Storage and Stability

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)
- Recommended Storage: For long-term stability, keep in a dark place, under an inert atmosphere (e.g., nitrogen or argon), and in a freezer at or below -20°C.[\[3\]](#)
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and sources of ignition like heat, sparks, and open flames.[\[7\]](#)[\[8\]](#)

Conclusion

2-Hydrazinyl-3-nitropyridine (CAS 15367-16-5) is a pivotal chemical intermediate whose value lies in the strategic placement of its reactive hydrazinyl and electron-withdrawing nitro groups. A thorough understanding of its synthesis, analytical profile, and, most importantly, its handling requirements is essential for its safe and effective use in research and development. The protocols and data presented in this guide serve as a robust foundation for scientists and professionals aiming to leverage this versatile compound in their synthetic endeavors.

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